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Application Notes and Protocols for Cell Viability Assays with NU6300

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For Researchers, Scientists, and Drug Development Professionals

Introduction

NU6300 is a potent and versatile small molecule inhibitor with a dual mechanism of action, making it a valuable tool for research in cell cycle regulation and inflammatory cell death pathways. It functions as a covalent, irreversible, and ATP-competitive inhibitor of Cyclin-Dependent Kinase 2 (CDK2) with an IC50 of 0.16 µM[1][2]. By targeting CDK2, a key regulator of cell cycle progression, **NU6300** can induce cell cycle arrest. More recently, **NU6300** was identified as a specific inhibitor of Gasdermin D (GSDMD), a critical protein in the execution of pyroptosis, a form of inflammatory cell death[3][4]. **NU6300** covalently binds to cysteine-191 of GSDMD, thereby blocking its cleavage and the subsequent formation of pores in the cell membrane[3][4].

This document provides detailed application notes and protocols for assessing the effects of **NU6300** on cell viability using the Cell Counting Kit-8 (CCK-8) assay. The CCK-8 assay is a sensitive, colorimetric method for determining the number of viable cells in a culture. It utilizes a highly water-soluble tetrazolium salt, WST-8, which is reduced by cellular dehydrogenases in viable cells to produce a yellow-colored formazan dye. The amount of formazan produced is directly proportional to the number of living cells, and can be quantified by measuring the absorbance at 450 nm.

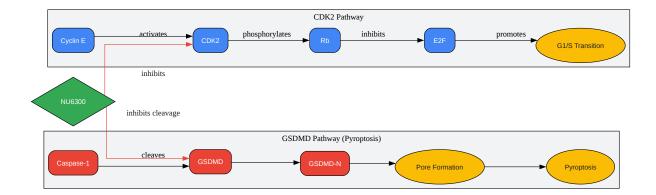
These protocols are designed to be a comprehensive guide for researchers utilizing **NU6300** in various cell-based studies, from basic research to drug discovery applications.



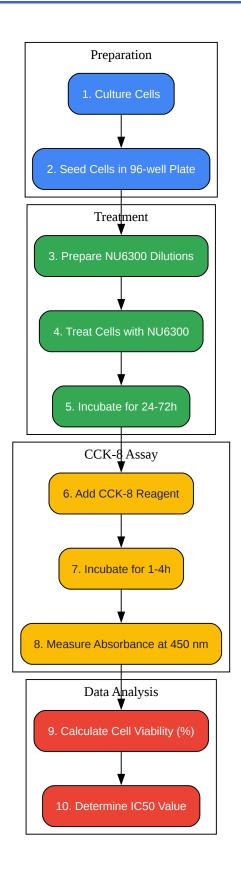
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways affected by **NU6300** and the general workflow for assessing its impact on cell viability using a CCK-8 assay.









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